

Introduction: The Analytical Imperative for Disperse Blue 27

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Compound of Interest

Compound Name: C.I. Disperse blue 27

CAS No.: 15791-78-3

Cat. No.: B095324

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Disperse Blue 27 is a synthetic dye belonging to the anthraquinone class, characterized by its deep blue hue and application in dyeing hydrophobic fibers like polyester.^{[1][2]} Its molecular structure, featuring a complex arrangement of chromophores and auxochromes, is fundamental to its color and performance properties. The rigorous analytical characterization of Disperse Blue 27 is critical not only for quality control in manufacturing but also in research contexts, such as monitoring its environmental fate or its use in developing new materials.

Spectroscopic methods provide a powerful, non-destructive suite of tools to probe the molecular identity and purity of the dye. UV-Vis spectroscopy elucidates the electronic transitions responsible for its color, IR spectroscopy identifies its key functional groups, and NMR spectroscopy provides a detailed map of its atomic structure. Together, these techniques offer a holistic and definitive analytical profile.

Molecular Structure and Physicochemical Properties

A thorough understanding of the molecular structure is a prerequisite for interpreting spectroscopic data. Disperse Blue 27, with the molecular formula $C_{22}H_{16}N_2O_7$, is systematically

named 1,8-dihydroxy-4-[[4-(2-hydroxyethyl)phenyl]amino]-5-nitroanthracene-9,10-dione.[3]

Key Structural Features:

- **Anthraquinone Core:** A rigid, planar system of three fused benzene rings with two ketone groups, which forms the primary chromophore.[2]
- **Auxochromes:** Electron-donating groups (hydroxyl [-OH] and amino [-NH-]) and an electron-withdrawing group (nitro [-NO₂]) attached to the core. These groups modulate the energy of the electronic transitions, shifting the absorption maximum into the visible region and intensifying the color.[4]
- **Substituents:** A hydroxyethylphenylamino group which influences the dye's solubility and affinity for textile fibers.

Property	Value	Reference
IUPAC Name	1,8-dihydroxy-4-[4-(2-hydroxyethyl)anilino]-5-nitroanthracene-9,10-dione	[3]
CAS Number	15791-78-3	[2][5]
Molecular Formula	C ₂₂ H ₁₆ N ₂ O ₇	[5][6]
Molecular Weight	420.37 g/mol	[1][2]
Appearance	Dark blue to black powder	[3][5]

UV-Visible (UV-Vis) Spectroscopy: Quantifying Color

UV-Vis spectroscopy measures the absorption of light by a molecule, which corresponds to the promotion of electrons to higher energy orbitals.[7] For a dye like Disperse Blue 27, the extensive conjugation of the anthraquinone system and the influence of its substituents result in strong absorption in the visible spectrum, which is the origin of its color.[8]

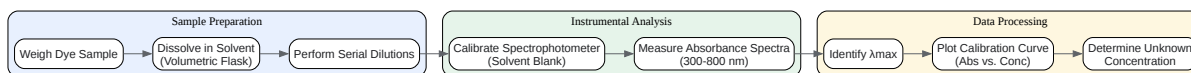
Causality Behind Experimental Choices

The choice of solvent is critical. A solvent must dissolve the dye without reacting with it and should be transparent in the wavelength range of interest. For quantitative analysis, adherence to the Beer-Lambert Law is necessary, which requires using dilute solutions where absorbance is linearly proportional to concentration.[9]

Experimental Protocol: UV-Vis Analysis

- Solvent Selection: Choose a suitable solvent (e.g., acetone, ethanol, or dimethylformamide) that completely dissolves the dye.
- Stock Solution Preparation: Accurately weigh a small amount of Disperse Blue 27 (e.g., 10 mg) and dissolve it in a precise volume of the chosen solvent (e.g., 100 mL) in a volumetric flask to create a stock solution.
- Preparation of Standards: Perform serial dilutions of the stock solution to prepare a series of standards with known concentrations.[10]
- Instrument Calibration: Use a cuvette filled with the pure solvent as a blank to zero the spectrophotometer.[9]
- Spectral Acquisition: Record the absorbance spectrum of each standard and the unknown sample over a range of approximately 300–800 nm.[11]
- Data Analysis: Identify the wavelength of maximum absorbance (λ_{\max}). Create a calibration curve by plotting absorbance at λ_{\max} versus concentration for the standards. Use the linear regression equation to determine the concentration of the unknown sample.

Workflow for UV-Vis Spectroscopic Analysis



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Caption: Workflow for quantitative analysis of Disperse Blue 27 using UV-Vis spectroscopy.

Expected Data and Interpretation

The UV-Vis spectrum of Disperse Blue 27 is expected to show a strong absorption band in the visible region. When dyed on polyester fibers, the λ_{\max} is observed between 600–610 nm, which corresponds to the absorption of orange-red light, resulting in the complementary blue color we perceive.^{[1][8]}

Parameter	Expected Value	Significance
λ_{\max} (in polyester)	600 - 610 nm	Corresponds to the primary π - π^* electronic transition of the conjugated system, defining the dye's color. ^[1]

Infrared (IR) Spectroscopy: Mapping Functional Groups

IR spectroscopy probes the vibrational modes of molecules. Specific functional groups absorb infrared radiation at characteristic frequencies, causing their bonds to stretch or bend. This technique is therefore exceptionally powerful for identifying the chemical functionalities present in a molecule.^[12]

Causality Behind Experimental Choices

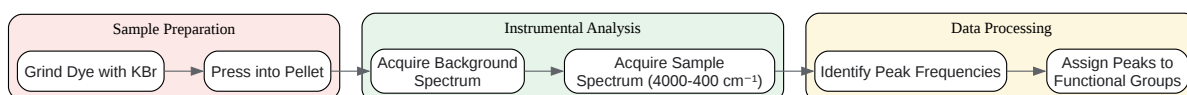
For solid samples like dyes, the KBr (potassium bromide) pellet method is a common and effective sample preparation technique. KBr is transparent to IR radiation and forms a solid matrix that holds the sample in the path of the IR beam. This avoids interference from solvents and allows for the analysis of the compound in its solid state.^[3]

Experimental Protocol: IR Analysis (KBr Pellet)

- **Sample Preparation:** Grind a small amount of Disperse Blue 27 (1-2 mg) with approximately 100-200 mg of dry, spectroscopy-grade KBr using an agate mortar and pestle until a fine, homogeneous powder is obtained.

- Pellet Formation: Transfer the powder to a pellet press and apply high pressure to form a thin, transparent or translucent pellet.
- Background Scan: Place the empty sample holder in the FT-IR spectrometer and run a background scan to account for atmospheric CO₂ and water vapor.
- Sample Scan: Mount the KBr pellet in the sample holder and acquire the IR spectrum, typically over the range of 4000 to 400 cm⁻¹.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups in the Disperse Blue 27 molecule.

Workflow for FT-IR Spectroscopic Analysis



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Caption: Workflow for functional group analysis of Disperse Blue 27 using FT-IR spectroscopy.

Expected Data and Interpretation

The IR spectrum provides a molecular fingerprint. The key is to correlate the observed absorption bands with the known functional groups in the structure.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group Assignment
3500 - 3200	O-H Stretch, N-H Stretch	Phenolic -OH, Alcoholic -OH, and secondary amine -NH groups.
3100 - 3000	C-H Stretch	Aromatic C-H.
2950 - 2850	C-H Stretch	Aliphatic C-H from the hydroxyethyl group.
~1670 - 1630	C=O Stretch	Ketone groups of the anthraquinone core.
~1600, ~1475	C=C Stretch	Aromatic ring stretching.
1550 - 1500, 1350-1300	N-O Asymmetric & Symmetric Stretch	Nitro (-NO ₂) group.
~1250	C-O Stretch	Phenolic C-O.
~1050	C-O Stretch	Alcoholic C-O.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Structural Elucidation

NMR spectroscopy is the most powerful technique for determining the precise structure of an organic molecule. It identifies the chemical environment of magnetically active nuclei (most commonly ¹H and ¹³C). The data reveals how atoms are connected, providing an unambiguous structural confirmation.^[13]

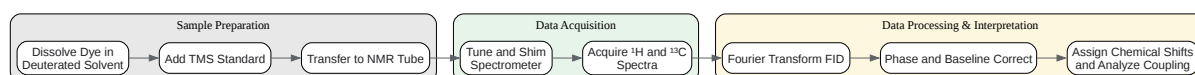
Causality Behind Experimental Choices

The choice of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) is non-negotiable, as it dissolves the sample without producing an overwhelming solvent signal in the ¹H NMR spectrum. Tetramethylsilane (TMS) is typically added as an internal standard to define the 0 ppm reference point. For complex molecules like Disperse Blue 27, 2D NMR experiments (like COSY and HSQC) may be necessary to definitively assign all signals.

Experimental Protocol: NMR Analysis

- **Sample Preparation:** Dissolve 5-10 mg of Disperse Blue 27 in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆) in an NMR tube.
- **Internal Standard:** Add a small amount of TMS.
- **Instrument Setup:** Place the NMR tube in the spectrometer. The instrument is tuned and shimmed to optimize the magnetic field homogeneity.
- **¹H NMR Acquisition:** Acquire the proton NMR spectrum. Key parameters include the number of scans, pulse width, and relaxation delay.
- **¹³C NMR Acquisition:** Acquire the carbon-13 NMR spectrum. This typically requires a longer acquisition time due to the low natural abundance of ¹³C.
- **Data Processing:** Process the raw data (Free Induction Decay - FID) by applying a Fourier transform. Phase and baseline correct the resulting spectrum and integrate the ¹H signals.

Workflow for NMR Spectroscopic Analysis



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Caption: Workflow for structural elucidation of Disperse Blue 27 using NMR spectroscopy.

Predicted Data and Interpretation

While a public reference spectrum for Disperse Blue 27 is not readily available, the expected chemical shifts can be predicted based on the functional groups and analysis of similar anthraquinone derivatives.[14][15]

¹H NMR (Predicted in DMSO-d₆):

- Aromatic Protons (δ 7.0-8.5 ppm): Multiple signals corresponding to the protons on the anthraquinone core and the phenyl ring. Protons adjacent to the nitro group will be shifted further downfield.
- Phenolic/Amine Protons (δ 9.0-12.0 ppm): Broad signals for the -OH and -NH protons. Their exact shift is concentration and temperature-dependent.
- Aliphatic Protons (δ 3.5-4.5 ppm): Signals for the -CH₂-CH₂-OH group. The methylene group attached to the oxygen will be further downfield than the one attached to the phenyl ring. These would likely appear as triplets due to coupling with each other.
- Alcoholic Proton (δ ~4.5-5.5 ppm): A broad signal for the terminal -OH proton.

¹³C NMR (Predicted):

- Carbonyl Carbons (δ ~180-190 ppm): Signals for the two C=O carbons in the anthraquinone core.
- Aromatic Carbons (δ ~110-160 ppm): Numerous signals for the carbons of the fused rings and the phenyl substituent. Carbons attached to oxygen, nitrogen, or the nitro group will have distinct chemical shifts.
- Aliphatic Carbons (δ ~60-70 ppm): Two signals for the -CH₂-CH₂- carbons.

Integrated Spectroscopic Analysis: A Self-Validating System

No single technique provides a complete picture. The true power of spectroscopic analysis lies in integrating the data from all three methods.

- UV-Vis confirms the presence of the extensive chromophore system and allows for quantification.
- IR validates the presence of all key functional groups (C=O, OH, NH, NO₂, aromatic rings).
- NMR provides the definitive structural blueprint, confirming the connectivity of these functional groups and verifying the identity of Disperse Blue 27 over other isomers.

This integrated approach creates a self-validating system where the results from each technique must be consistent with the proposed structure and with each other, ensuring the highest level of scientific trustworthiness.

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